

Spectroscopic Characterization Guide: 7-Methyl-1,7-diazaspiro[3.5]nonane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	7-Methyl-1,7-diazaspiro[3.5]nonane dihydrochloride
CAS No.:	1221723-89-2
Cat. No.:	B1421450

[Get Quote](#)

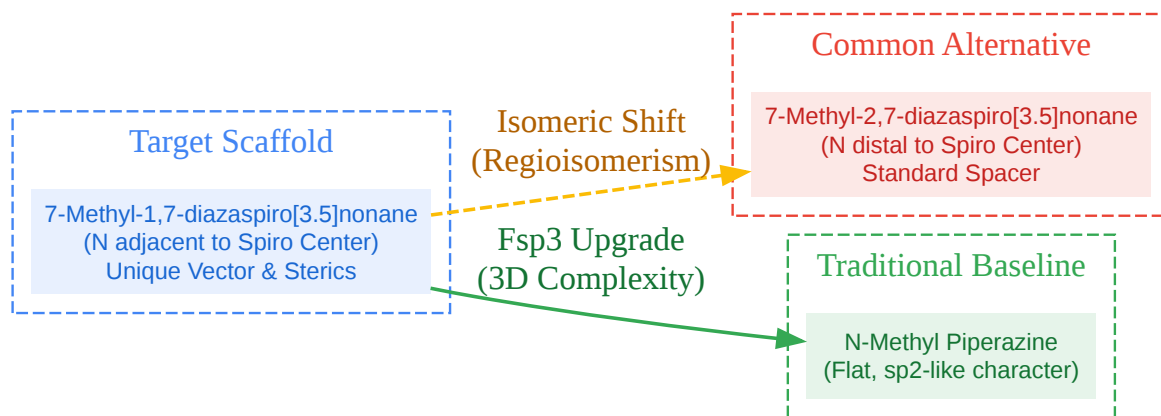
Executive Summary & Structural Logic

7-Methyl-1,7-diazaspiro[3.5]nonane represents a class of "3D-scaffolds" designed to replace flat heterocycles (like piperazines) in medicinal chemistry. Unlike its more common isomer (2,7-diazaspiro[3.5]nonane), the 1,7-isomer features a nitrogen atom directly adjacent to the spiro-quaternary carbon. This unique topology alters the vector orientation of substituents and modifies the electronic environment of the amine, offering a distinct IP space and physicochemical profile.

Structural Comparison: The "Spiro-Shift"

The critical distinction lies in the azetidine (4-membered) ring.

- 1,7-Isomer (Target): Nitrogen is at position 1 (adjacent to spiro center).
- 2,7-Isomer (Alternative): Nitrogen is at position 2 (opposite spiro center).



[Click to download full resolution via product page](#)

Figure 1: Structural relationship between the 1,7-diazaspiro target and common medicinal chemistry alternatives.

Spectroscopic Characterization Strategy

Characterizing the 1,7-isomer requires distinguishing it from the 2,7-isomer, primarily using NMR to verify the connectivity of the azetidine nitrogen to the quaternary center.

A. Nuclear Magnetic Resonance (NMR)

The proximity of the azetidine nitrogen (N1) to the spiro carbon (C4) creates a diagnostic "deshielding-shielding" pattern distinct from the 2,7-isomer.

Feature	1,7-Diazaspiro[3.5] (Target)	2,7-Diazaspiro[3.5] (Alternative)
Azetidine CH ₂ (¹ H)	Distinct Multiplets: The CH ₂ adjacent to N (H2) and the CH ₂ adjacent to C-spiro (H3) appear as separate multiplets due to different electronic environments.	Simplified Signal: The four protons (H1/H3) are chemically equivalent (or nearly so) and appear as a singlet or tight multiplet.
Spiro Carbon (¹³ C)	Downfield Shift (~40-50 ppm): The spiro carbon is to the N1 nitrogen, causing inductive deshielding.	Upfield Shift (~30-35 ppm): The spiro carbon is to the N2 nitrogen, resulting in less deshielding.
HMBC Correlation	Strong 2-bond coupling: N1-H C-Spiro.	No 2-bond coupling: N2-H is too far from C-Spiro.

Experimental Protocol: 2D-Validation Workflow

To unequivocally confirm the 1,7-structure, follow this self-validating NMR workflow:

- Sample Prep: Dissolve 5-10 mg in CDCl₃ (neutral) or DMSO-d₆ (if salt form). Note: CDCl₃ is preferred for resolution of azetidine ring puckering.
- ¹H-NMR (400/600 MHz): Integrate the methyl singlet (3H, ~2.2 ppm) as the internal standard. Look for the azetidine protons:
 - H-2 (N-CH₂): Expect triplet/multiplet ~3.2–3.5 ppm.
 - H-3 (C-CH₂): Expect triplet/multiplet ~2.0–2.4 ppm.
- ¹³C-DEPT135: Identify the quaternary spiro carbon (non-inverted signal).
- HMBC (Heteronuclear Multiple Bond Correlation):
 - Target the correlation between the Azetidine N-H (if secondary amine is free) or H-2 protons and the Spiro Carbon.

- Validation: If H-2 correlates strongly to the Spiro C, the N is at position 1.

B. Mass Spectrometry (MS)

The fragmentation pattern under ESI (Electrospray Ionization) provides structural fingerprints.

- Parent Ion:

Da (Calculated for $C_8H_{16}N_2$).

- Fragmentation Pathway:
 - Ring Opening: The strained azetidine ring is prone to opening. High collision energy often yields a loss of C_2H_4N fragments (42 Da) or ethylene (28 Da) depending on the charge localization.
 - Diagnostic Loss: Loss of the methyl-piperidine fragment (~98) leaves the azetidine residue.

C. Infrared Spectroscopy (IR)[1]

- Ring Strain: The azetidine ring exhibits a characteristic C-H stretching vibration shift and a ring deformation band around $910\text{--}920\text{ cm}^{-1}$.
- N-H Stretch: If the N1 position is unsubstituted, a weak, broad band at $3300\text{--}3400\text{ cm}^{-1}$ confirms the secondary amine.

Comparative Performance Guide

For drug development professionals, the choice between 1,7-spiro, 2,7-spiro, and piperazine is driven by physicochemical properties (LogD, pKa) and vector topology.

Performance Matrix

Metric	7-Methyl-1,7-diazaspiro	7-Methyl-2,7-diazaspiro	N-Methyl Piperazine
Topology	L-Shaped / Kinked: Substituents on N1 and N7 exit at ~90° angles relative to the spiro core.	Linear: Substituents on N2 and N7 exit at ~180° (linear axis), mimicking piperazine.	Linear / Planar: Classic linear vector.
Basicity (pKa)	Lower (~9.5): Steric crowding at the spiro center adjacent to N1 lowers basicity slightly compared to distal amines.	Higher (~10.5): N2 is less hindered and behaves like a typical secondary amine.	Moderate (~9.0): Electronic effects of the second nitrogen lower pKa.
Metabolic Stability	High: Quaternary center blocks metabolic oxidation at the -position of the piperidine ring.	High: Similar blockage of metabolism.	Low/Moderate: Prone to N-dealkylation and ring oxidation.
Fsp ³ Score	1.0 (Maximal): Fully saturated. Improves solubility.	1.0 (Maximal): Fully saturated.	0.5: Contains sp ² character if aromatic/amide coupled.

Decision Framework: When to use the 1,7-Isomer?

Use 7-Methyl-1,7-diazaspiro[3.5]nonane when:

- **Vector Screening:** You need to explore "off-axis" chemical space. If a linear piperazine linker is inactive, the 1,7-spiro "kink" can reorient the warhead into a new binding pocket [1].
- **Solubility Issues:** Replacing a flat aromatic ring with this spiro-system dramatically lowers LogD and increases aqueous solubility (LLE improvement) [2].

- IP Generation: The 1,7-scaffold is less explored than the 2,7-variant, offering cleaner intellectual property landscape for novel series.

Synthesis & Purity Assessment Protocol

To ensure reproducible biological data, the purity of the spirocycle must be strictly controlled, particularly regarding regioisomeric impurities (1,7 vs 2,7).

Synthesis Overview (Reductive Amination Route)

- Starting Material: 1-Boc-3-formyl-azetidine or equivalent spiro-ketone precursors.
- Cyclization: Formation of the piperidine ring via double Michael addition or reductive cyclization.
- Methylation: Reductive amination of the piperidine nitrogen with Formaldehyde/Formic acid (Eschweiler-Clarke).

QC Protocol for Release

- HPLC Method:
 - Column: C18 Reverse Phase (e.g., XBridge C18).
 - Mobile Phase: 0.1% NH₄OH in Water/Acetonitrile (High pH is crucial for peak shape of diamines).
 - Gradient: 5% to 95% ACN over 8 mins.
- Acceptance Criteria:
 - Purity > 95% (UV 210 nm).
 - Regioisomer content < 1% (Verified by ¹H-NMR integration of characteristic multiplets).

References

- Burkhard, J. A., et al. (2010). Synthesis of Azaspirocycles and their Evaluation in Drug Discovery. Angewandte Chemie International Edition. [Link](#)

- Lovering, F., et al. (2009).[1] Escape from Flatland: Increasing Saturation as an Approach to Improving Clinical Success. Journal of Medicinal Chemistry. [Link](#)
- PubChem. (2025).[2] Compound Summary: 7-methyl-1,7-diazaspiro[3.5]nonane. National Library of Medicine. [Link](#)
- Carreira, E. M., & Fessard, T. C. (2014). Four-Membered Ring-Containing Spirocycles: Synthetic Strategies and Opportunities. Chemical Reviews. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Functionalized Derivatives of 2-azaspiro[3.3]heptane-1-carboxylic Acid and 7-oxa-2-azaspiro[3.5]nonane-1-carboxylic Acid for Drug Design | French-Ukrainian Journal of Chemistry [fujc.pp.ua]
- 2. 7-Azaspiro(3.5)nonane | C₈H₁₅N | CID 20277171 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Characterization Guide: 7-Methyl-1,7-diazaspiro[3.5]nonane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1421450/docs#spectroscopic-characterization-guide-7-methyl-1-7-diazaspiro-3-5-nonane\]](https://www.benchchem.com/product/b1421450/docs#spectroscopic-characterization-guide-7-methyl-1-7-diazaspiro-3-5-nonane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)